

A Comprehensive Technical Guide to 2-Octyldecanoic Acid (CAS Number: 619-39-6)

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Compound of Interest

Compound Name: 2-Octyldecanoic acid

Cat. No.: B1670072

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **2-octyldecanoic acid** (CAS No. 619-39-6), a saturated branched-chain fatty acid. The document details its physicochemical properties, synthesis, and purification protocols, and analytical methodologies. Furthermore, it explores the applications of **2-octyldecanoic acid** in pharmaceutical sciences, particularly its emerging role as a pharmaceutical excipient and its potential in drug delivery systems. While specific biological activities and signaling pathways of **2-octyldecanoic acid** are not extensively documented in current literature, this guide discusses the known biological effects of related branched-chain fatty acids to provide a basis for future research.

Introduction

2-Octyldecanoic acid, a member of the Guerbet acid family, is an 18-carbon branched-chain saturated fatty acid.^[1] Its unique molecular structure, featuring an alkyl branch at the alpha-position, imparts distinct physicochemical properties compared to its linear counterpart, stearic acid. These properties, including a lower melting point and altered solubility, make it a compound of interest for various industrial and research applications, particularly in cosmetics and pharmaceuticals. This guide aims to consolidate the available technical information on **2-octyldecanoic acid** to support its evaluation and use in research and drug development.

Physicochemical Properties

A comprehensive summary of the key physicochemical properties of **2-octyldecanoic acid** is presented in Table 1. This data is essential for its handling, formulation, and application in various experimental settings.

Table 1: Physicochemical Properties of **2-Octyldecanoic Acid**

Property	Value	Reference(s)
CAS Number	619-39-6	[2]
Molecular Formula	C ₁₈ H ₃₆ O ₂	[2]
Molecular Weight	284.48 g/mol	[2][3]
IUPAC Name	2-octyldecanoic acid	[3]
Synonyms	Dioctylacetic acid	[3]
Appearance	White to yellow solid below 38.5°C, liquid above.	
Melting Point	38.5 °C	[2]
Boiling Point	369.53 °C (estimate)	[2]
Density	0.8833 g/cm ³ (rough estimate)	[2]
Purity	Typically >95%	
Solubility	Insoluble in water; Soluble in organic solvents.	[4]

Experimental Protocols

Synthesis of 2-Octyldecanoic Acid

The synthesis of **2-octyldecanoic acid** can be achieved through the Guerbet reaction, which involves the dimerization of alcohols. A general two-step protocol, adapted from the synthesis of a similar Guerbet acid, 2-hexyldecanoic acid, is described below.[5]

Step 1: Alkylation

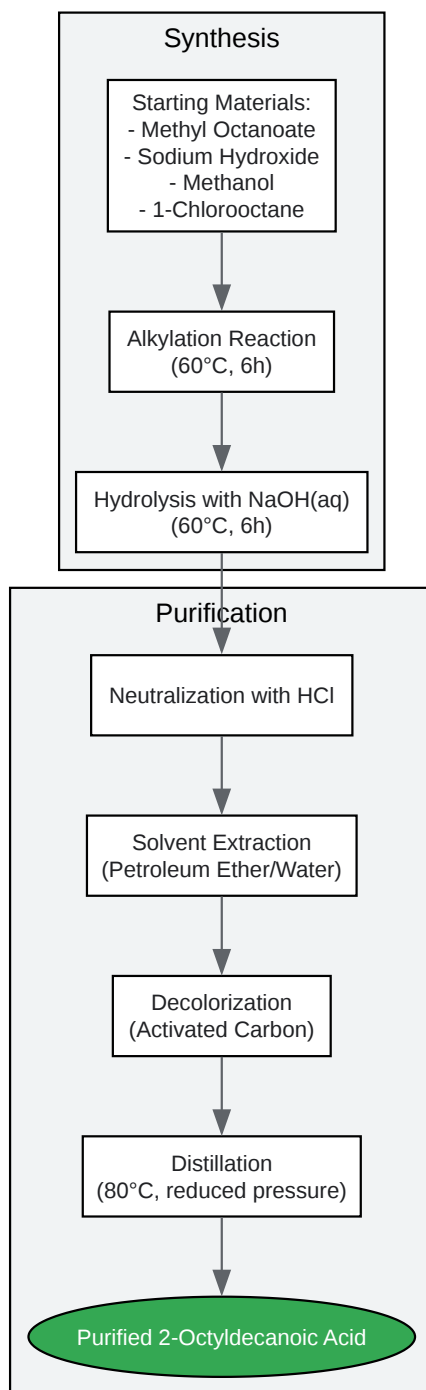
- In a reaction vessel equipped with a stirrer and reflux condenser, dissolve methyl octanoate and sodium hydroxide in methanol.
- Slowly add 1-chlorooctane to the reaction mixture.
- Heat the mixture to 60°C and maintain the reaction for 6 hours.
- Cool the reaction mixture to room temperature.
- Slowly add a solution of sodium hydroxide in water to the reaction vessel.
- Continue the reaction at 60°C for another 6 hours.
- Remove the solvent under reduced pressure to obtain the crude product.

Step 2: Purification

- Cool the crude product to room temperature.
- Neutralize the mixture with a 1 mol/L hydrochloric acid solution to a pH of 3-4.
- Allow the mixture to stand and separate the organic phase.
- Dissolve the organic phase in petroleum ether and wash twice with water.
- Decolorize the solution with activated carbon.
- Distill off the low boiling point components under reduced pressure at 80°C to obtain purified **2-octyldecanoic acid**.

A schematic for a generalized Guerbet acid synthesis is presented below.

Generalized Guerbet Acid Synthesis Workflow



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Caption: Generalized workflow for the synthesis and purification of **2-octyldecanoic acid**.

Analytical Methods: Gas Chromatography-Mass Spectrometry (GC-MS)

The analysis of **2-octyldecanoic acid** can be performed using GC-MS after derivatization to its fatty acid methyl ester (FAME).[6][7]

Derivatization to Fatty Acid Methyl Ester (FAME):

- Extract the lipid fraction from the sample using a suitable solvent system (e.g., chloroform:methanol).
- Evaporate the solvent under a stream of nitrogen.
- To the dried lipid extract, add 1-2 mL of 12% boron trifluoride (BF_3) in methanol.
- Incubate the mixture at 60°C for 30-60 minutes.
- After cooling, add 1 mL of water and 1 mL of hexane.
- Vortex the mixture thoroughly and centrifuge to separate the layers.
- Collect the upper hexane layer containing the FAME for GC-MS analysis.

GC-MS Parameters:

- Injection: Splitless injection.
- Oven Temperature Program: Start at 60°C, ramp to 220°C at 10°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer: Operate in electron ionization (EI) mode and scan a mass range of m/z 50-500.

Applications in Drug Development Pharmaceutical Excipient

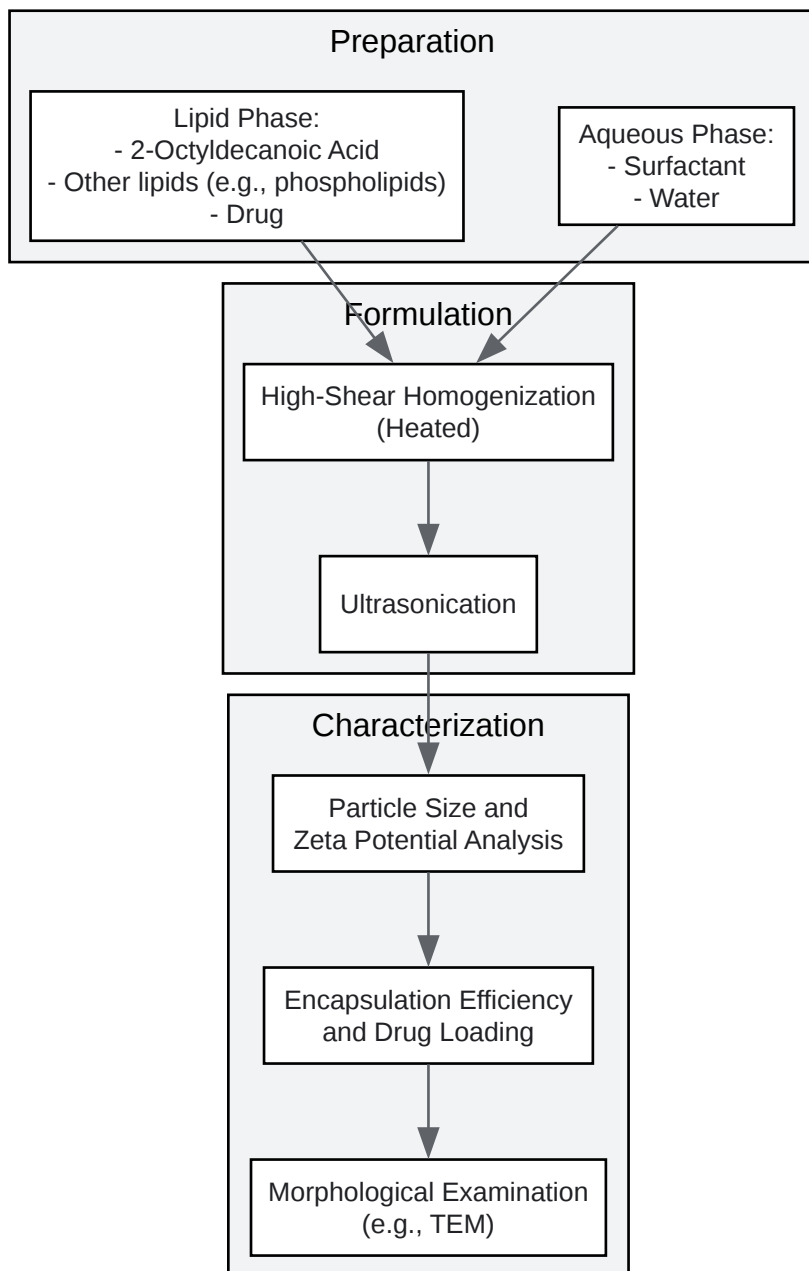
Guerbet acids and their derivatives are recognized for their utility in cosmetic and pharmaceutical preparations.[8] Due to its branched-chain structure and resulting physicochemical properties, **2-octyldecanoic acid** has potential as a pharmaceutical excipient. Its lipophilic nature makes it a candidate for use in the formulation of topical and oral drug products, potentially acting as a solubilizer, emulsifier, or penetration enhancer.

Drug Delivery Systems

The application of fatty acids in lipid-based drug delivery systems, such as solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs), is an area of active research.[4] While specific studies on the incorporation of **2-octyldecanoic acid** into such systems are limited, its properties suggest it could serve as a solid lipid matrix component. The branched structure may influence the crystallinity of the lipid matrix, potentially leading to improved drug loading and controlled release profiles.

A hypothetical workflow for the formulation of lipid nanoparticles incorporating **2-octyldecanoic acid** is presented below.

Hypothetical Workflow for LNP Formulation

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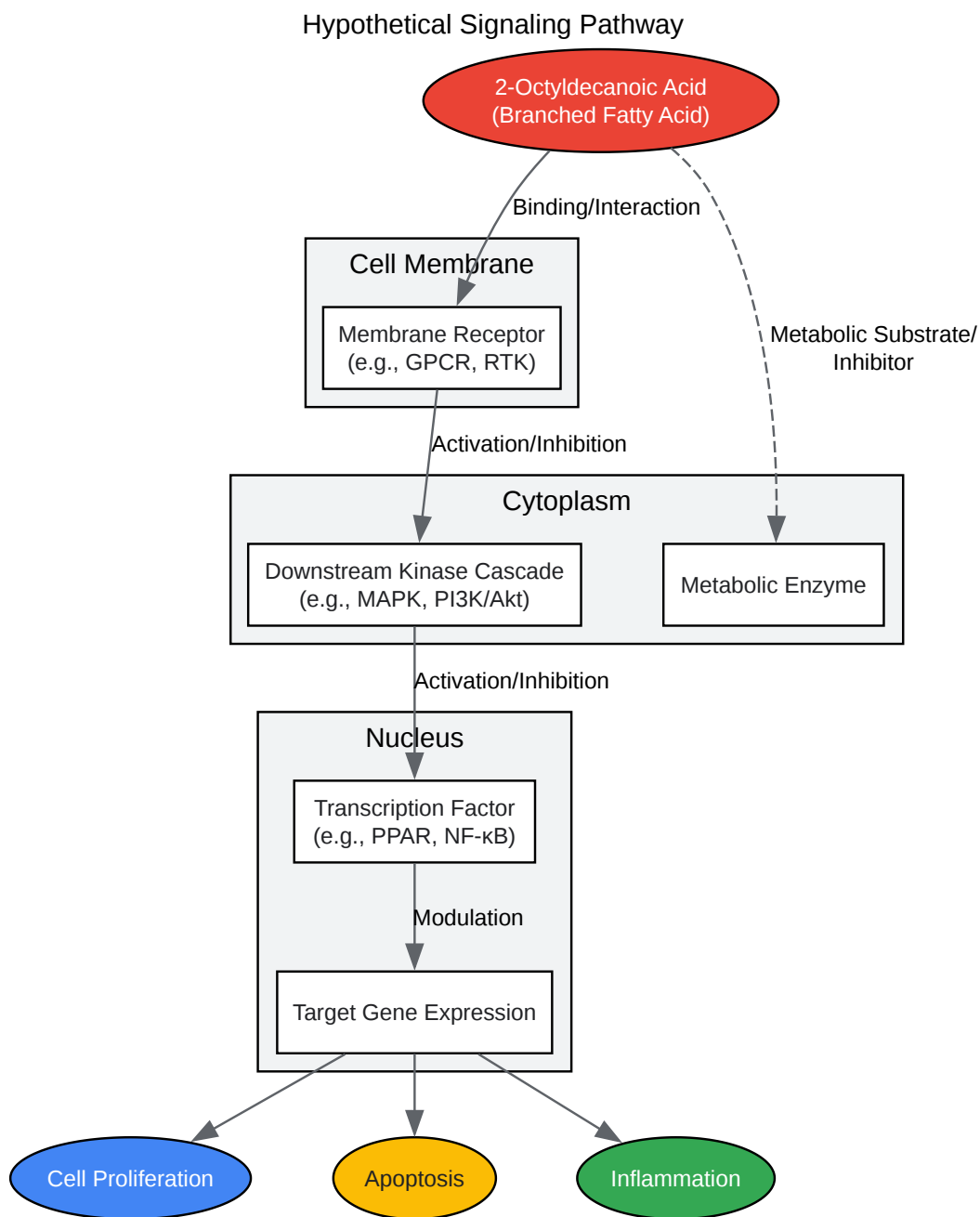
Caption: A hypothetical workflow for the formulation and characterization of lipid nanoparticles (LNPs).

Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific studies on the biological activity and signaling pathways directly modulated by **2-octyldecanoic acid**. However, research on other branched-chain and medium-chain fatty acids can provide insights into its potential biological roles.

Medium-chain fatty acids, such as octanoic acid and decanoic acid, have been shown to influence various cellular processes, including metabolic regulation and cell signaling.^{[9][10]} For instance, decanoic acid has demonstrated anti-tumor effects in hepatocellular carcinoma models by targeting c-Met signaling cascades.^[11] It is plausible that **2-octyldecanoic acid**, due to its structural similarities, may also exhibit biological activities.

A hypothetical signaling pathway illustrating the potential impact of a branched-chain fatty acid on a generic cancer cell signaling cascade is depicted below. This is a speculative model to guide future research.



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Caption: A hypothetical signaling pathway illustrating potential cellular targets of **2-octyldecanoic acid**.

Conclusion

2-Octyldecanoic acid is a branched-chain fatty acid with well-defined physicochemical properties and established methods for its synthesis and analysis. Its unique characteristics suggest potential applications in drug development as a pharmaceutical excipient and in the formulation of novel drug delivery systems. While its specific biological activities remain largely unexplored, the known effects of related fatty acids provide a strong rationale for further investigation into its potential therapeutic applications. This technical guide serves as a foundational resource for researchers and scientists interested in exploring the utility of **2-octyldecanoic acid** in their work.

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